

1,1-Dimethoxypropane: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: 1,1-Dimethoxypropane

CAS No.: 4744-10-9

Cat. No.: B011042

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Dimethoxypropane, also known as propanal dimethyl acetal, is a valuable reagent in organic synthesis, primarily utilized as a protecting group for aldehydes and as a precursor for the formation of other acetals.^{[1][2]} Its stability under neutral and basic conditions makes it an effective tool for the temporary masking of the highly reactive aldehyde functionality, thereby enabling selective transformations on other parts of a complex molecule.^{[3][4]} This in-depth technical guide provides a comprehensive overview of the properties, applications, and experimental protocols associated with **1,1-dimethoxypropane**, designed to be a key resource for researchers and professionals in the field of organic and medicinal chemistry.

Physicochemical Properties

A summary of the key physical and chemical properties of **1,1-dimethoxypropane** is presented in the table below. This data is essential for its appropriate handling, storage, and application in experimental design.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₂ O ₂	[5]
Molecular Weight	104.15 g/mol	[2]
CAS Number	4744-10-9	[2]
Appearance	Colorless liquid	[1]
Boiling Point	87-89 °C	
Density	0.842 g/mL at 25 °C	
Synonyms	Propanal dimethyl acetal, Propionaldehyde dimethyl acetal	[1][2]

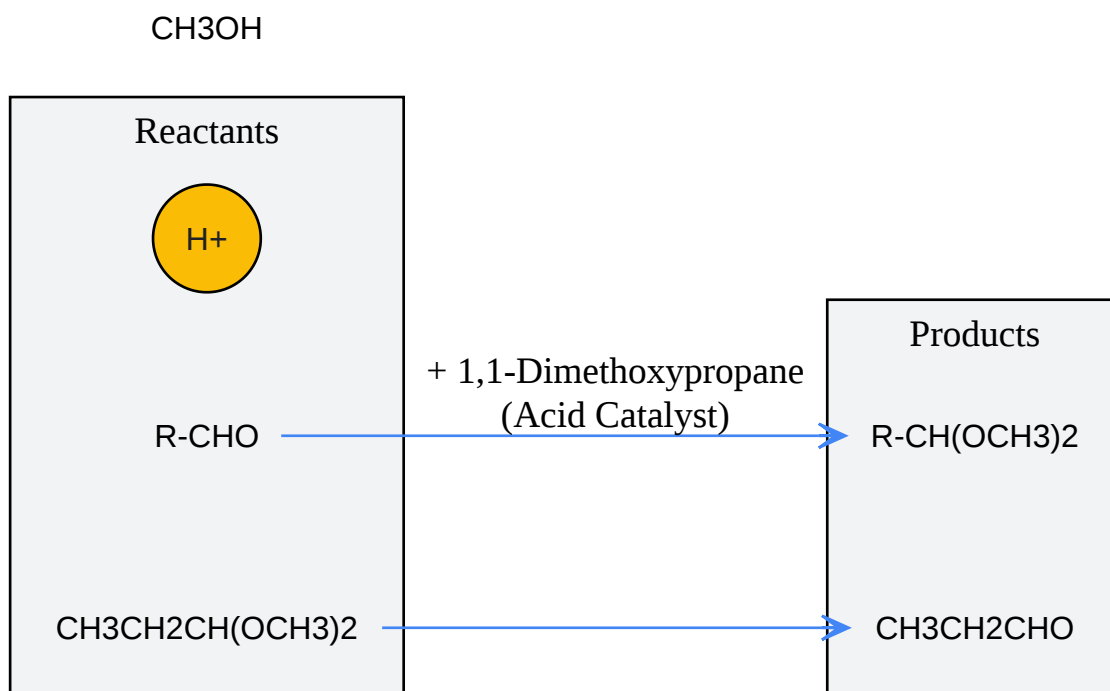
Core Applications in Organic Synthesis

The primary application of **1,1-dimethoxypropane** in organic synthesis is in the formation of dimethyl acetals, which serve as protecting groups for aldehydes. This transformation is typically acid-catalyzed and is reversible, allowing for the deprotection and regeneration of the aldehyde under acidic conditions.[3][4]

Acetal Formation: Protection of Aldehydes

The reaction of an aldehyde with **1,1-dimethoxypropane** in the presence of an acid catalyst leads to the formation of a stable dimethyl acetal. This reaction proceeds through a hemiacetal intermediate. To drive the equilibrium towards the acetal, the methanol byproduct is often removed.[3]

Reaction Scheme: Acetalization of an Aldehyde



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Caption: General reaction for the protection of an aldehyde as a dimethyl acetal using **1,1-dimethoxypropane**.

Quantitative Data for Acetalization of Aldehydes

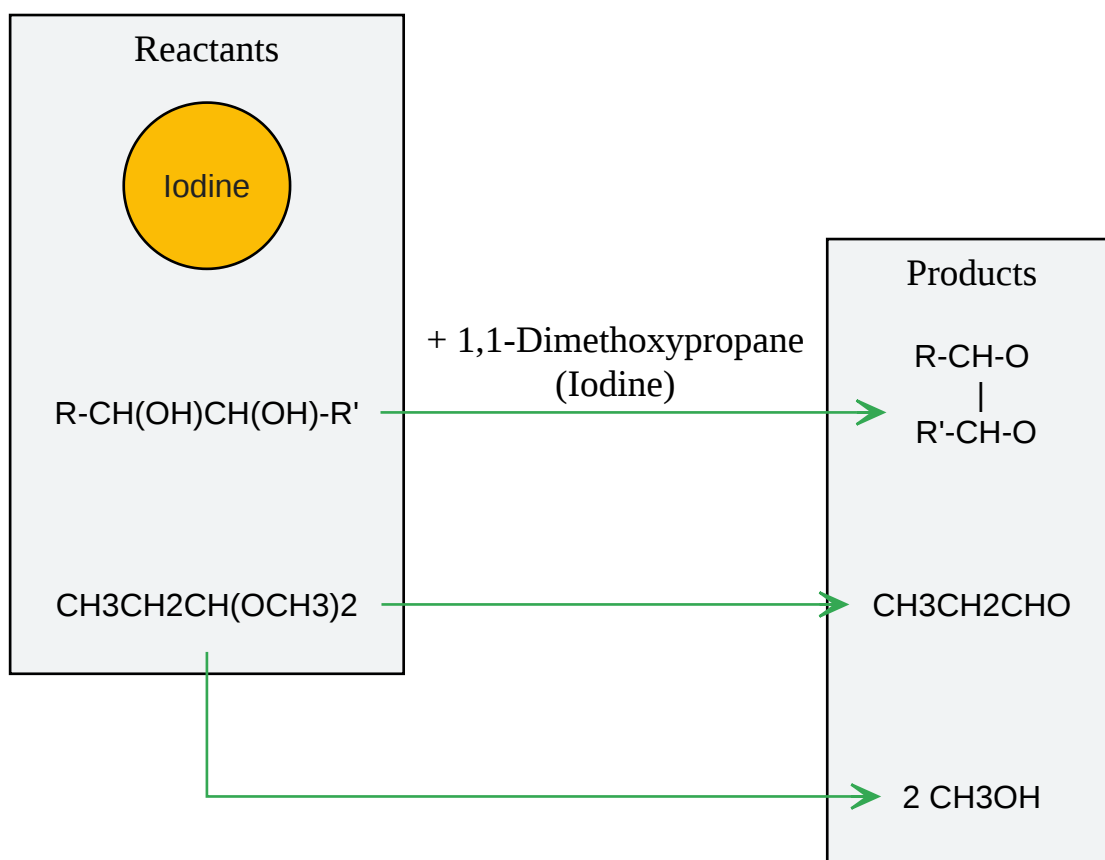
The following table summarizes the reaction conditions and yields for the protection of various aldehydes as their dimethyl acetals using methanol, a reaction for which **1,1-dimethoxypropane** can be considered a precursor or alternative reagent.

Aldehyde Substrate	Catalyst (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)
Benzaldehyde	0.1 HCl	Methanol	25	0.5	98
4-Chlorobenzaldehyde	0.1 HCl	Methanol	25	0.5	97
4-Nitrobenzaldehyde	0.1 HCl	Methanol	25	0.5	99
Cinnamaldehyde	0.1 HCl	Methanol	25	0.5	96
Hexanal	0.1 HCl	Methanol	25	0.5	95

Protection of Diols

1,1-Dimethoxypropane can also be used for the protection of 1,2- and 1,3-diols to form cyclic acetals. This is a common strategy in carbohydrate and natural product synthesis.[6]

Reaction Scheme: Protection of a 1,2-Diol



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Caption: Protection of a 1,2-diol as a cyclic acetal using **1,1-dimethoxypropane**.

Quantitative Data for Diol Protection

The following table presents data for the protection of various diols using dimethoxypropane (DMP) and iodine as a catalyst.[6]

Diol Substrate	Catalyst (mol%)	Solvent	Temperature	Time	Yield (%)
1,2-Propanediol	20	DMP	Room Temp.	2 h	78
Ethylene glycol	20	DMP	Room Temp.	1.5 h	80
Glycerol	20	DMP	Room Temp.	2.5 h	75
1,3-Propanediol	20	DMP	Room Temp.	3 h	72

Experimental Protocols

Protocol 1: General Procedure for the Acetalization of an Aldehyde

This protocol describes a general method for the protection of an aldehyde as a dimethyl acetal using an acid catalyst in methanol. **1,1-dimethoxypropane** can be used as both the reagent and solvent in similar procedures.

Materials:

- Aldehyde (1.0 eq)
- Methanol (solvent)
- Concentrated Hydrochloric Acid (0.1 mol%)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Ethyl acetate or Diethyl ether (for extraction)

Procedure:

- To a solution of the aldehyde (e.g., 10 mmol) in methanol (40 mL), add hydrochloric acid (0.1 mol%) at room temperature.[\[3\]](#)
- Stir the reaction mixture and monitor its progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 30 minutes to a few hours.[\[3\]](#)
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution until the mixture is neutral or slightly basic.[\[3\]](#)
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with an organic solvent (e.g., ethyl acetate, 3 x 50 mL).[\[3\]](#)
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.[\[3\]](#)
- Concentrate the filtrate under reduced pressure to afford the crude dimethyl acetal. The product can be further purified by column chromatography if necessary.[\[3\]](#)

Protocol 2: General Procedure for the Deprotection of a Dimethyl Acetal

This protocol outlines the hydrolysis of a dimethyl acetal to regenerate the parent aldehyde.

Materials:

- Dimethyl acetal (1.0 eq)
- Acetone and Water (e.g., 10:1 v/v)
- p-Toluenesulfonic acid (catalytic amount) or another acid catalyst like dilute HCl
- Saturated aqueous sodium bicarbonate solution
- Brine

- Anhydrous sodium sulfate
- Ethyl acetate or Diethyl ether (for extraction)

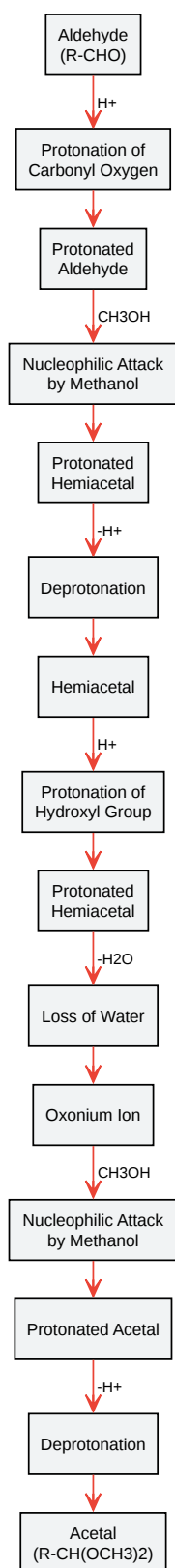
Procedure:

- Dissolve the dimethyl acetal in a mixture of acetone and water.
- Add a catalytic amount of an acid catalyst (e.g., p-toluenesulfonic acid).
- Stir the reaction at room temperature and monitor by TLC or GC until the starting material is consumed.^[3]
- Neutralize the acid catalyst by the addition of a saturated aqueous sodium bicarbonate solution.^[3]
- Remove the acetone under reduced pressure.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, 3 x 20 mL).^[3]
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter.^[3]
- Concentrate the filtrate under reduced pressure to yield the deprotected aldehyde.^[3]

Reaction Mechanisms and Workflows

Mechanism of Acid-Catalyzed Acetal Formation

The formation of a dimethyl acetal from an aldehyde and **1,1-dimethoxypropane** (which serves as a source of methanol and a dehydrating agent) is an acid-catalyzed process that proceeds through a hemiacetal intermediate.

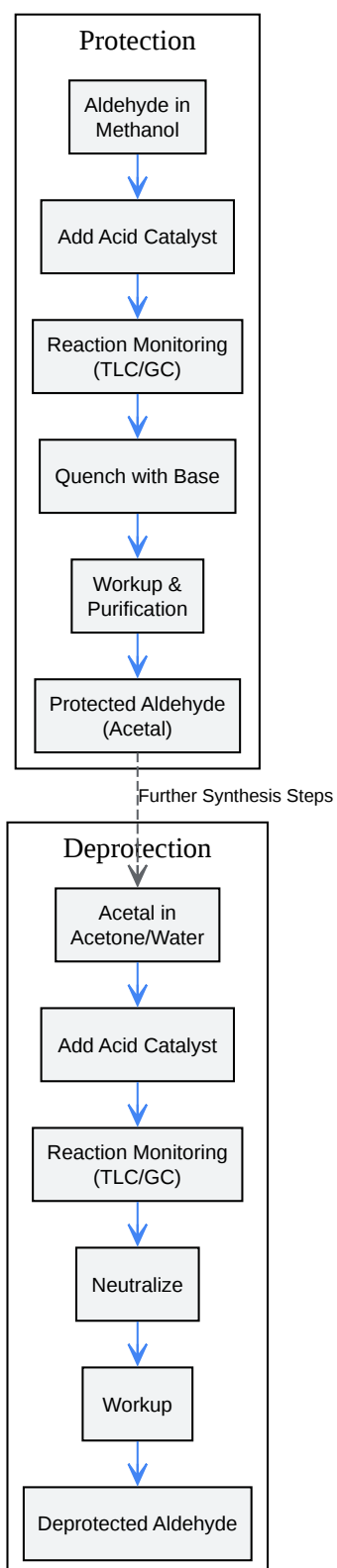


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Caption: Step-wise mechanism of acid-catalyzed acetal formation.

Experimental Workflow for Acetal Protection and Deprotection

The following diagram illustrates a typical workflow for the protection of an aldehyde as a dimethyl acetal and its subsequent deprotection.



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Caption: A generalized experimental workflow for acetal protection and deprotection.[3]

Spectroscopic Data

The following table summarizes the key spectroscopic data for **1,1-dimethoxypropane**.

Spectroscopy	Data	Reference(s)
^1H NMR	Data not explicitly found in search results. Expected signals: triplet (CH_3), multiplet (CH_2), singlet (OCH_3), and triplet (CH).	[7] [8]
^{13}C NMR	Data not explicitly found in search results. Expected signals for each unique carbon atom.	[7] [9]
Mass Spec (EI)	Major fragments (m/z): 75, 47, 29, 73.	
IR Spectroscopy	Key absorptions expected for C-H and C-O stretching.	

Safety Information

1,1-Dimethoxypropane is a highly flammable liquid and vapor. Appropriate safety precautions must be taken during its handling and use.

- GHS Hazard Statements: H225: Highly flammable liquid and vapor.
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
 - P233: Keep container tightly closed.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P403+P235: Store in a well-ventilated place. Keep cool.

Conclusion

1,1-Dimethoxypropane is a versatile and valuable reagent for the protection of aldehydes and diols in organic synthesis. Its stability under a range of conditions and the ability to be readily deprotected make it a crucial tool for the synthesis of complex molecules in academic research, and the pharmaceutical and chemical industries.^[10] This guide provides essential data and protocols to facilitate its effective and safe use in the laboratory.

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